

Unveiling Benzyltrimethylammonium Tribromide (BTMA-Br₃): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

CAS No.: *111865-47-5*

Cat. No.: *B1270865*

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This in-depth guide explores the discovery, historical development, and chemical applications of **Benzyltrimethylammonium Tribromide** (BTMA-Br₃). Primarily targeting researchers, scientists, and professionals in chemical synthesis, this document provides a detailed overview of its properties, synthesis protocols, and diverse applications as a versatile brominating and oxidizing agent.

Introduction and Historical Context

Benzyltrimethylammonium tribromide, a quaternary ammonium tribromide, has emerged as a significant reagent in organic synthesis. It is a stable, crystalline solid, offering a safer and more convenient alternative to highly toxic and corrosive liquid bromine.^[1] The development of solid brominating agents like BTMA-Br₃ was driven by the need for reagents that are easier to handle, weigh, and use in stoichiometric amounts, particularly for small-scale reactions.^{[1][2]} Its historical development is rooted in the broader effort to create selective and milder brominating agents, moving away from the harsh conditions often required for reactions with elemental bromine.^{[2][3]}

Physicochemical Properties

BTMA-Br₃ is recognized by several synonyms, including BTMABr₃ and Benzyltrimethylammonium bromide dibromide.^{[4][5]} Key physicochemical properties are summarized in the table below.

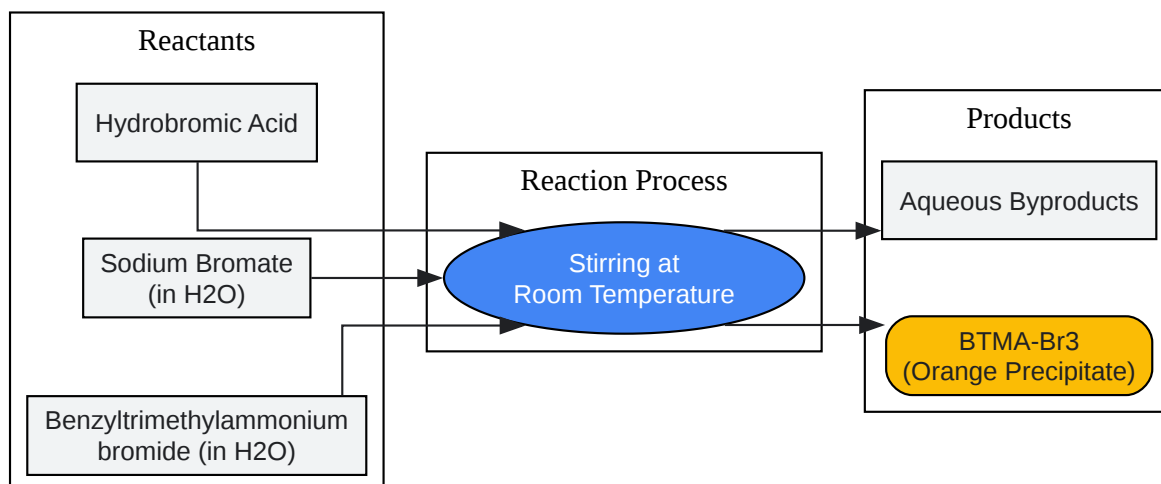
Property	Value	Reference
CAS Number	111865-47-5	^{[4][5]}
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	^[5]
Molecular Weight	389.95 g/mol	^[4]
Melting Point	99-101 °C	^[5]
Appearance	Orange crystalline solid	^[2]

Synthesis of BTMA-Br₃

The synthesis of quaternary ammonium tribromides like BTMA-Br₃ is a straightforward process. While the search results provide a general method for preparing tetrabutylammonium tribromide (TBA Br₃), a similar principle applies to the synthesis of BTMA-Br₃.^[2]

Experimental Protocol: Synthesis of a Quaternary Ammonium Tribromide (Adapted for BTMA-Br₃)

- **Dissolution:** Dissolve Benzyltrimethylammonium bromide in water.
- **Addition of Bromate:** Add a stoichiometric amount of a suitable bromate salt (e.g., sodium bromate) to the solution.
- **Acidification:** Slowly add hydrobromic acid to the stirred solution at room temperature.^[2]
- **Precipitation:** An orange precipitate of BTMA-Br₃ will form immediately.^[2]
- **Isolation and Purification:** Filter the precipitate and recrystallize from an appropriate solvent system, such as an ether-dichloromethane mixture, to yield the purified crystalline product.^[2]



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Synthesis of **Benzytrimethylammonium Tribromide** (BTMA-Br₃).

Applications in Organic Synthesis

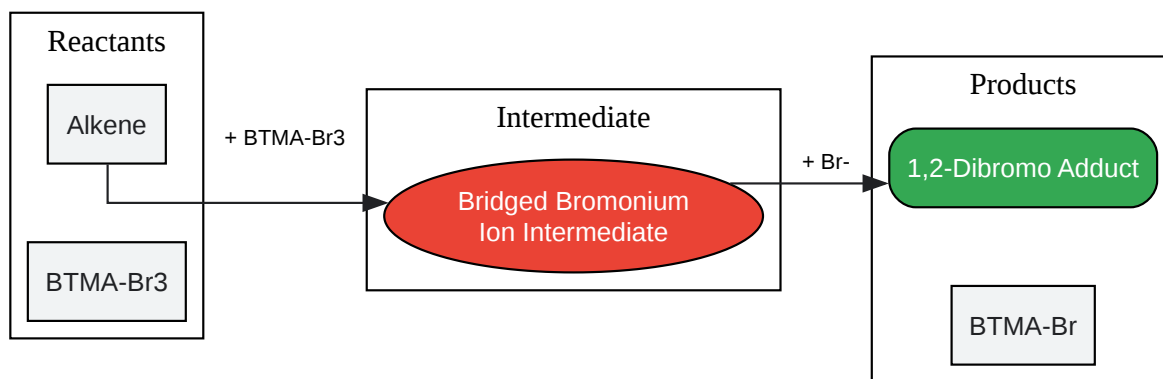
BTMA-Br₃ is a versatile reagent with a broad range of applications in organic synthesis, primarily as a brominating and oxidizing agent.^{[1][3]} Its solid nature and high selectivity make it a preferred choice in many synthetic transformations.^[3]

BTMA-Br₃ is highly effective for the bromination of alkenes, yielding 1,2-dibromo adducts.^[6] The reaction proceeds smoothly in both aprotic and protic solvents, demonstrating good yields and regioselectivity.^[6] The mechanism involves a stereospecific anti-dibromo addition.^[6]

Experimental Protocol: Bromination of an Alkene with BTMA-Br₃

- **Dissolution:** Dissolve the alkene in a suitable solvent (e.g., dichloromethane).
- **Reagent Addition:** Add an equimolar amount of BTMA-Br₃ to the solution.
- **Reaction:** Stir the mixture at room temperature. The disappearance of the orange-red color of BTMA-Br₃ indicates the completion of the reaction.^[3]

- Work-up: The reaction mixture is typically washed with an aqueous solution of sodium thiosulfate to remove any unreacted bromine, followed by standard extraction and purification procedures.



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Mechanism of Alkene Bromination with BTMA-Br₃.

BTMA-Br₃ serves as an excellent reagent for the electrophilic bromination of aromatic compounds. A key advantage is the ability to control the degree of bromination by adjusting the stoichiometry of the reagent.[3] This allows for the selective synthesis of mono-, di-, or tri-brominated products, which is often difficult to achieve with elemental bromine, especially for highly activated rings like phenols and anilines.[3]

Quantitative Data: Bromination of Phenol with BTMA-Br₃

Molar Ratio (Phenol:BTMA-Br ₃)	Major Product	Reference
1:1	Monobromophenol	[3]
1:2	Dibromophenol	[3]
1:3	Tribromophenol	[3]

Beyond bromination, BTMA-Br₃ is also utilized as an oxidizing agent for various functional groups.[1]

- Oxidation of Sulfides: It can selectively oxidize sulfides to sulfoxides.[1]
- Oxidation of Alcohols, Aldehydes, and Diols: BTMA-Br₃ has been employed for the oxidation of alcohols, aldehydes, and diols.[1]

BTMA-Br₃ is instrumental in the synthesis of heterocyclic structures. For instance, it is used in the conversion of aryl thioureas to 2-aminobenzothiazoles.[1] It also facilitates the regioselective bromination of phthalazin-1(2H)-ones, a key step in the synthesis of substituted 4-alkylamino and 4-arylaminophthalazin-1(2H)-ones.[7]

Safety and Handling

While BTMA-Br₃ is a safer alternative to liquid bromine, it should still be handled with appropriate safety precautions. It is classified as a skin and eye irritant and may cause respiratory irritation.[5] Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling the compound.

Conclusion

Benzyltrimethylammonium tribromide (BTMA-Br₃) has established itself as a valuable and versatile reagent in modern organic synthesis. Its discovery and development have provided chemists with a safer, more convenient, and highly selective alternative to elemental bromine for a wide array of chemical transformations, including brominations and oxidations. The ability to control reaction stoichiometry for selective outcomes underscores its importance in the synthesis of complex organic molecules and heterocyclic systems. As research continues, the applications of BTMA-Br₃ are expected to expand further, solidifying its role in the synthetic chemist's toolkit.

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- To cite this document: BenchChem. [Unveiling Benzyltrimethylammonium Tribromide (BTMA-Br₃): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270865/docs#unveiling-benzyltrimethylammonium-tribromide-btma-br3-a-comprehensive-technical-guide]

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